

Technical Guide: Physicochemical Properties of N-Methylhexanamide

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Compound of Interest

Compound Name: *N-Methylhexanamide*

CAS No.: 3418-05-1

Cat. No.: B1216667

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **N-Methylhexanamide**, a compound of interest in various research and development applications. The data and protocols presented herein are intended to support laboratory work and theoretical modeling.

Core Physicochemical Data

The essential physical properties of **N-Methylhexanamide** are summarized in the table below for quick reference and comparison.

Property	Value	Units
Boiling Point	225.7	°C (at 760 mmHg)
Density	0.861	g/cm ³

Experimental Protocols

While specific experimental protocols for the determination of **N-Methylhexanamide**'s boiling point and density are not detailed in publicly available literature, standard methodologies for liquid compounds are applicable. The following sections outline generalized procedures for these measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for this determination is the Thiele tube technique.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Sample of **N-Methylhexanamide**
- Heating source (e.g., Bunsen burner or hot plate)
- Mineral oil

Procedure:

- A small amount of **N-Methylhexanamide** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer.
- The assembly is then placed in a Thiele tube containing mineral oil.
- The Thiele tube is gently heated, and the temperature is monitored.

- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is then discontinued.
- The boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube as the apparatus cools.

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume of the substance. A straightforward method involves the use of a pycnometer or, for a less precise measurement, a graduated cylinder and a balance.

Apparatus:

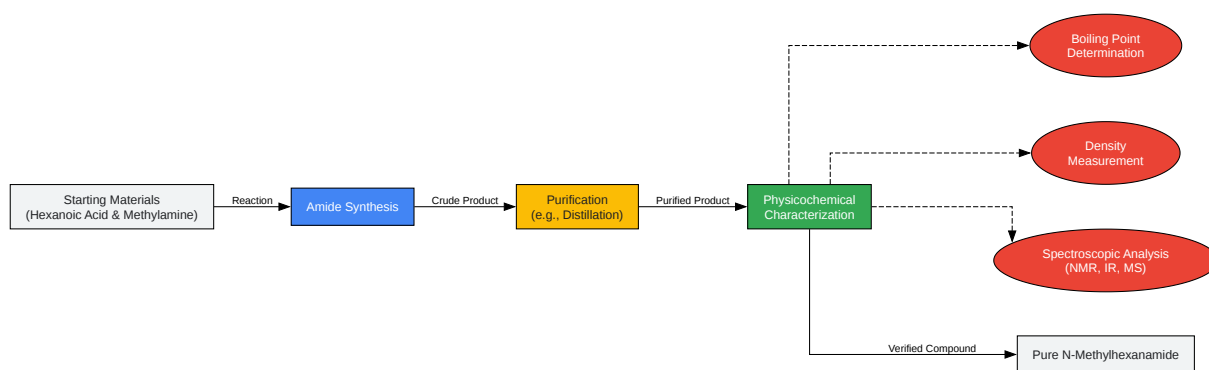
- Graduated cylinder or pycnometer
- Electronic balance

Procedure using a Graduated Cylinder:

- The mass of a clean, dry graduated cylinder is measured using an electronic balance.
- A specific volume of **N-Methylhexanamide** is carefully measured into the graduated cylinder.
- The total mass of the graduated cylinder and the liquid is then measured.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder.
- The density is calculated by dividing the mass of the liquid by its volume. For improved accuracy, this procedure should be repeated multiple times, and the average value should be taken.

Logical Workflow: Synthesis and Characterization

Due to the absence of specific signaling pathway information for **N-Methylhexanamide** in the reviewed literature, a logical workflow for its synthesis and subsequent characterization is presented. This diagram illustrates the general steps a researcher would take from starting materials to the final, characterized compound.



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